

Technical Guide: Physicochemical Properties of 3-Amino-4-chlorobenzonitrile

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Compound of Interest

Compound Name: 3-Amino-4-chlorobenzonitrile

Cat. No.: B1266679

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This technical guide provides an in-depth overview of the melting and boiling points of **3-Amino-4-chlorobenzonitrile**, a key chemical intermediate in various synthetic applications. This document outlines its physical properties and details the standardized experimental protocols for their determination, ensuring accuracy and reproducibility in a laboratory setting.

Core Physicochemical Data

The physical properties of **3-Amino-4-chlorobenzonitrile** (CAS No. 53312-79-1) are critical for its handling, reaction setup, and purification. A summary of its key quantitative data is presented below.

Property	Value	Source
CAS Number	53312-79-1	[1]
Molecular Formula	C ₇ H ₅ CIN ₂	[1]
Molecular Weight	152.58 g/mol	[1]
Melting Point	87-91 °C	
Boiling Point	Not reported	
Appearance	Solid	

Note: A boiling point for **3-Amino-4-chlorobenzonitrile** is not readily available in the literature. This is common for organic solids which may decompose at elevated temperatures before reaching their boiling point at atmospheric pressure.

Experimental Protocols

Accurate determination of melting and boiling points is fundamental for the characterization and purity assessment of chemical compounds. The following are detailed standard methodologies.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. A narrow melting point range is often indicative of a high-purity substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- Sample Preparation: The sample of **3-Amino-4-chlorobenzonitrile** must be completely dry and finely powdered.^[2] Use a mortar and pestle to grind the crystalline solid into a fine powder.
- Capillary Tube Packing: Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end gently on a hard surface.
- Apparatus Setup: Place the packed capillary tube into the heating block of the melting point apparatus. Ensure the thermometer bulb is positioned correctly according to the instrument's manual to ensure accurate temperature reading.
- Heating:

- For an unknown sample, a preliminary rapid heating is performed to determine an approximate melting range.
- For a precise measurement, a second sample is heated slowly, with the temperature increasing at a rate of 1-2 °C per minute as it approaches the expected melting point.[\[3\]](#)
- Observation and Recording: The melting range is recorded from the temperature at which the first drop of liquid appears (initial melting point) to the temperature at which the entire sample has completely liquefied (final melting point). For a pure compound, this range should be narrow (typically 0.5-2 °C).

Boiling Point Determination (Siwoloboff Method)

While a boiling point for **3-Amino-4-chlorobenzonitrile** is not reported, the following micro-scale method is a standard procedure for determining the boiling point of a liquid organic compound.

Apparatus:

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating bath (e.g., Thiele tube with high-boiling oil or an aluminum block)
- Rubber band or wire for attachment

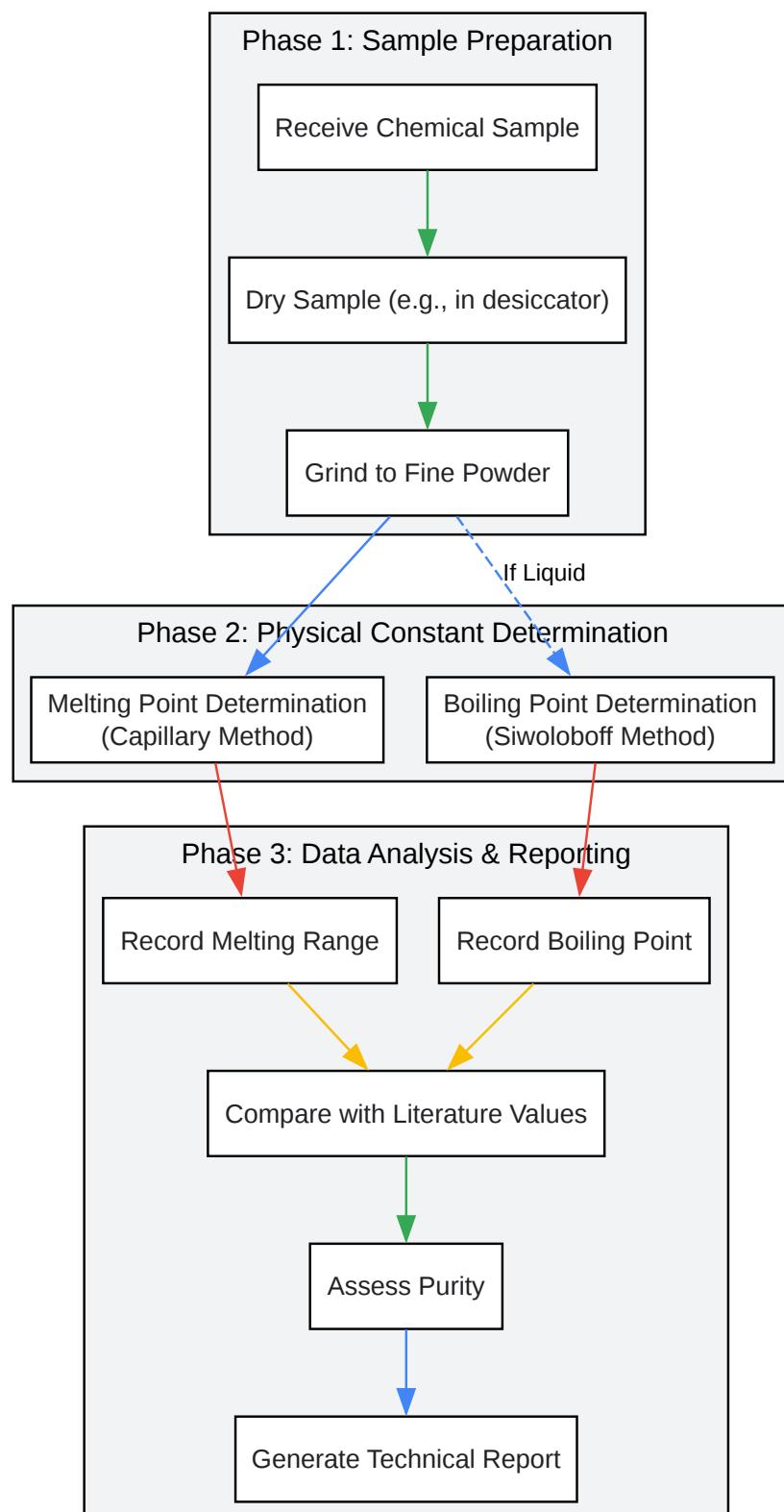
Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of the liquid sample into the fusion tube.
- Capillary Inversion: Place the capillary tube, sealed end up, into the liquid in the fusion tube.
- Apparatus Assembly: Attach the fusion tube to the thermometer using a rubber band or wire. The bottom of the fusion tube should be level with the thermometer bulb.

- Heating: Immerse the assembly in a heating bath. Heat the bath gently.
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. As the liquid's boiling point is approached, the vapor pressure of the liquid will equal the external pressure, and a rapid and continuous stream of bubbles will emerge from the capillary tube.[4][5]
- Recording: Note the temperature when the rapid stream of bubbles is observed. Then, remove the heat source. The liquid will begin to cool, and the bubbling will slow down and stop. The temperature at which the liquid is drawn back into the capillary tube is the boiling point of the substance.

Workflow Visualization

The following diagram illustrates a generalized workflow for the physical characterization of a chemical compound, from initial sample handling to final data reporting.

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Caption: Workflow for Physical Characterization of a Chemical Compound.

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